

Z26395438 specificity for NLRP3 over AIM2 or NLRC4 inflammasomes

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Compound of Interest

Compound Name: Z26395438

Cat. No.: B7454828

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A Comparative Guide to NLRP3 Inflammasome Inhibitor Specificity

For Researchers, Scientists, and Drug Development Professionals

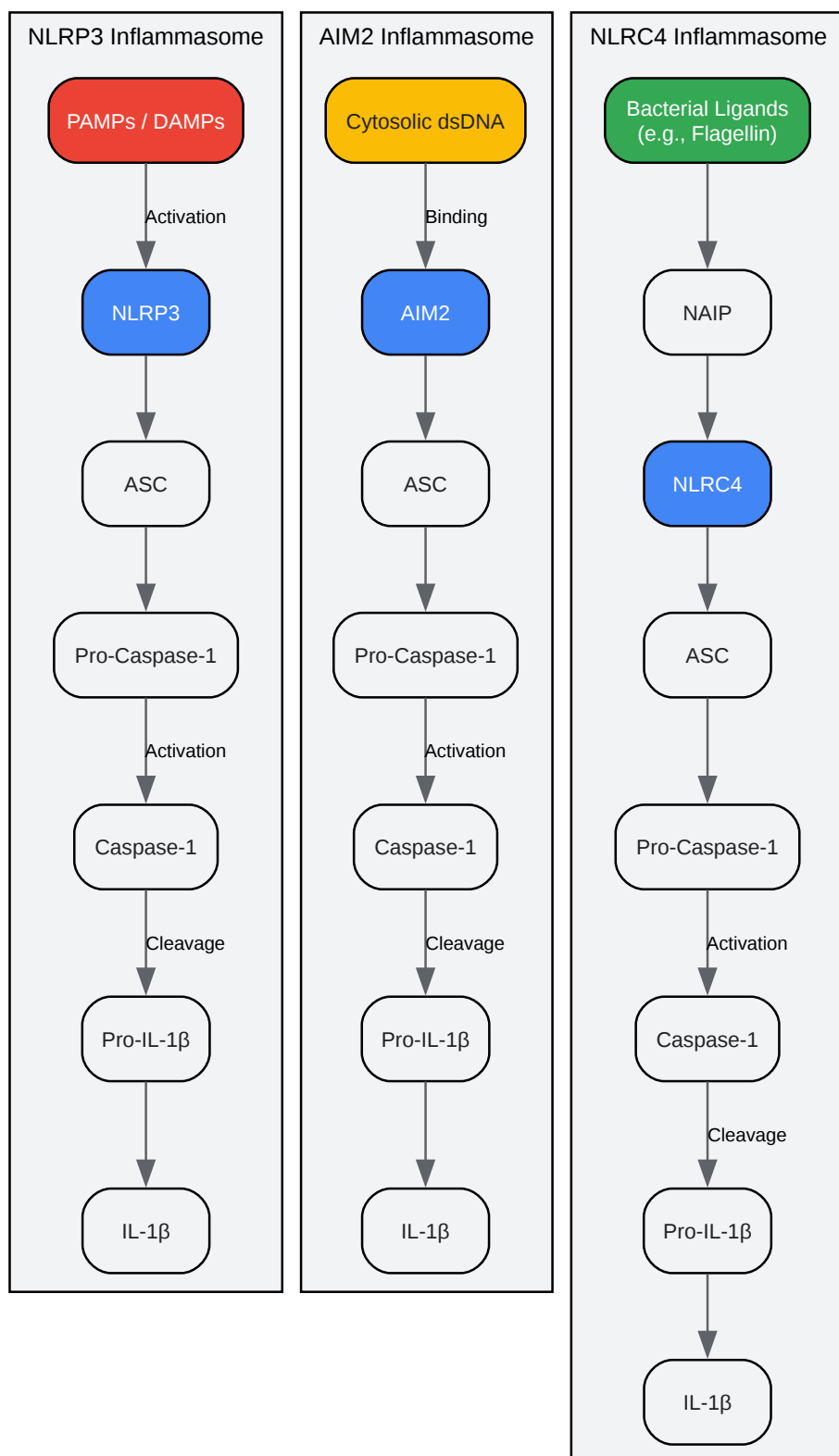
In the pursuit of targeted therapies for inflammatory diseases, the selective inhibition of the NLRP3 inflammasome is a paramount objective. While the compound **Z26395438** has been identified as a Sirtuin-1 inhibitor[1], publicly available data on its specific activity towards the NLRP3, AIM2, or NLRC4 inflammasomes is currently unavailable. This guide, therefore, utilizes data from well-characterized and highly selective NLRP3 inhibitors—MCC950, CY-09, and SB-222200—to illustrate the principles and experimental validation of NLRP3 inhibitor specificity.

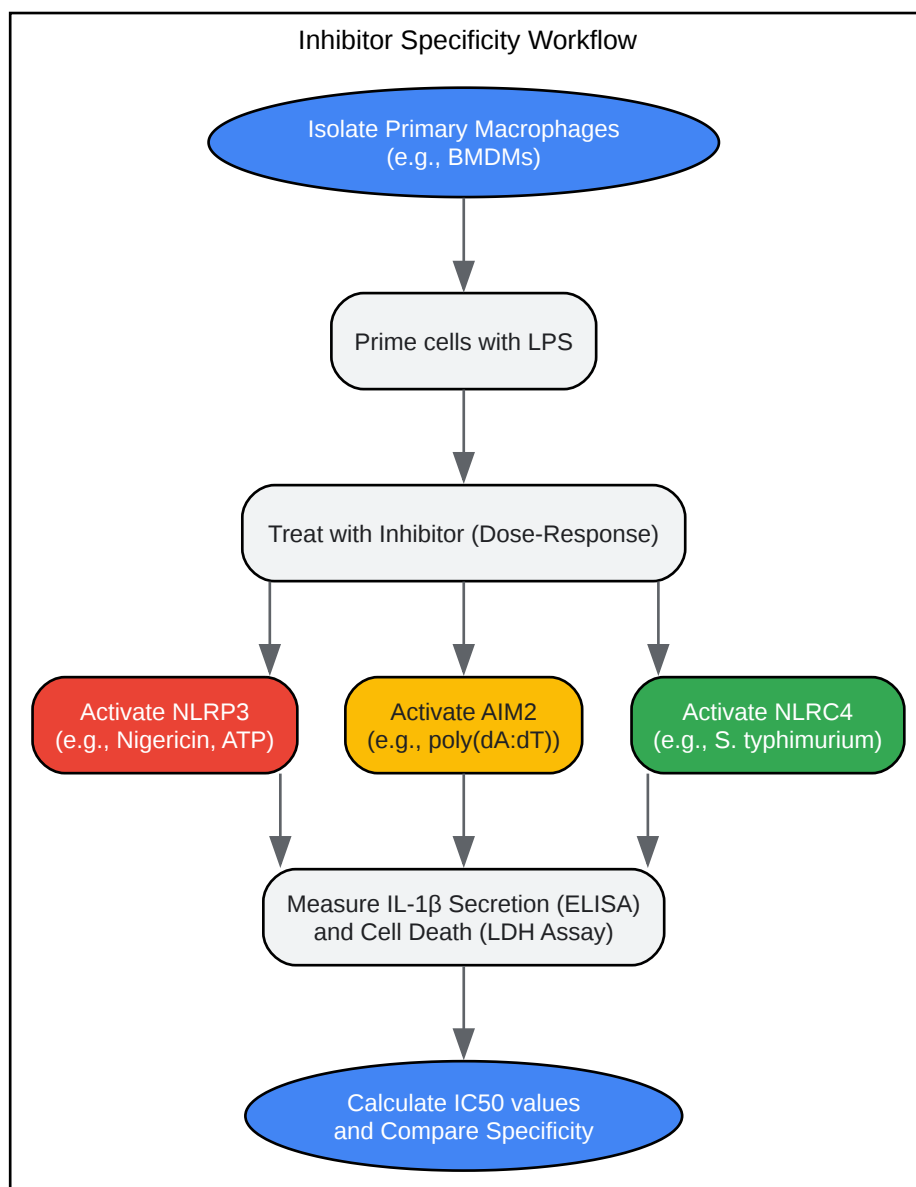
Understanding Inflammasome Activation Pathways

Inflammasomes are multi-protein complexes that play a crucial role in the innate immune response by activating caspase-1, leading to the maturation and secretion of pro-inflammatory cytokines IL-1 β and IL-18. Different inflammasomes are assembled in response to distinct stimuli.

- **NLRP3:** Activated by a wide array of stimuli, including pathogen-associated molecular patterns (PAMPs), damage-associated molecular patterns (DAMPs), and environmental irritants. Its activation is a two-step process involving a priming signal and an activation signal.

- AIM2: Directly recognizes and is activated by cytosolic double-stranded DNA (dsDNA) from viral or bacterial pathogens.
- NLRC4: Activated by specific bacterial proteins, such as flagellin and components of the type III secretion system (T3SS), through the action of NAIP sensor proteins.





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References

- 1. medchemexpress.com [medchemexpress.com]
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